

Application Notes and Protocols for NIBR-LTSi

Stock Solution Preparation

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Compound of Interest

Compound Name: NIBR-LTSi

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NIBR-LTSi is a potent and selective small-molecule inhibitor of the Large Tumor Suppressor Kinase (LATS), a key component of the Hippo signaling pathway.^[1] By inhibiting LATS, **NIBR-LTSi** activates Yes-associated protein (YAP) signaling, which plays a crucial role in promoting tissue regeneration, stem cell proliferation, and organ growth.^{[1][2][3]} Proper preparation of **NIBR-LTSi** stock solutions is critical for ensuring experimental reproducibility and obtaining reliable results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **NIBR-LTSi** stock solutions for laboratory use.

Data Presentation: Physicochemical Properties and Solubility

A summary of the key quantitative data for **NIBR-LTSi** is presented in the table below. This information is essential for accurate preparation of stock solutions at desired concentrations.

Property	Value	Source(s)
Molecular Weight	308.38 g/mol	[2][3][4]
Formula	C ₁₈ H ₂₀ N ₄ O	[2][5]
Appearance	White to off-white solid	[2]
Purity	≥98% (HPLC)	
Solubility in DMSO	Varies by supplier, up to 125 mg/mL (see notes)	[2][4][6]
Solubility in Ethanol	~15 mg/mL	[4]
Solubility in Water	Insoluble	[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2][3]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[2][3]

Note on DMSO Solubility: Reported solubility in DMSO varies between suppliers (e.g., 30.84 mg/mL, 62 mg/mL[4], 100 mg/mL[2][3], 125 mg/mL[6]). This variability may be due to batch-to-batch differences or the hydration state of the compound. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce solubility.[4] Assistance with dissolution through methods like ultrasonication or gentle warming (e.g., to 60°C) may be required to achieve higher concentrations.[2][6]

Experimental Protocol: Preparation of a 10 mM NIBR-LTSi Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NIBR-LTSi** in dimethyl sulfoxide (DMSO), a common starting concentration for cell-based assays.

Materials:

- **NIBR-LTSi** powder

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

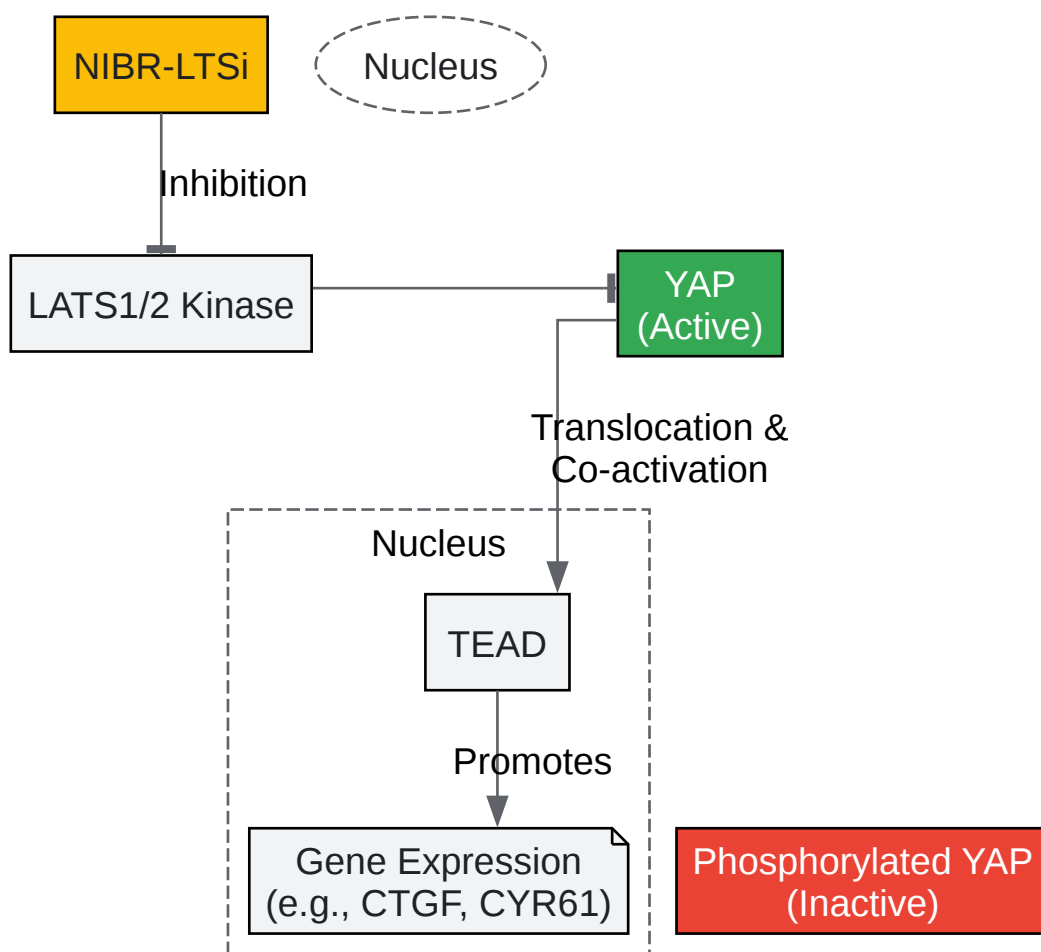
Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **NIBR-LTSi** powder to room temperature to prevent condensation of moisture onto the compound.
- Weighing **NIBR-LTSi**: Carefully weigh out the desired amount of **NIBR-LTSi** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.08 mg of **NIBR-LTSi**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 308.38 \text{ g/mol} \times 1000 \text{ mg/g} = 3.08 \text{ mg}$
- Solvent Addition: Add the calculated amount of fresh, anhydrous DMSO to the vial containing the **NIBR-LTSi** powder. To continue the example, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[\[2\]](#)[\[7\]](#)
Gentle warming can also be applied if necessary.[\[6\]](#)

- Visually inspect the solution to ensure it is clear and free of any particulate matter before use.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2]^[3]

Mandatory Visualizations

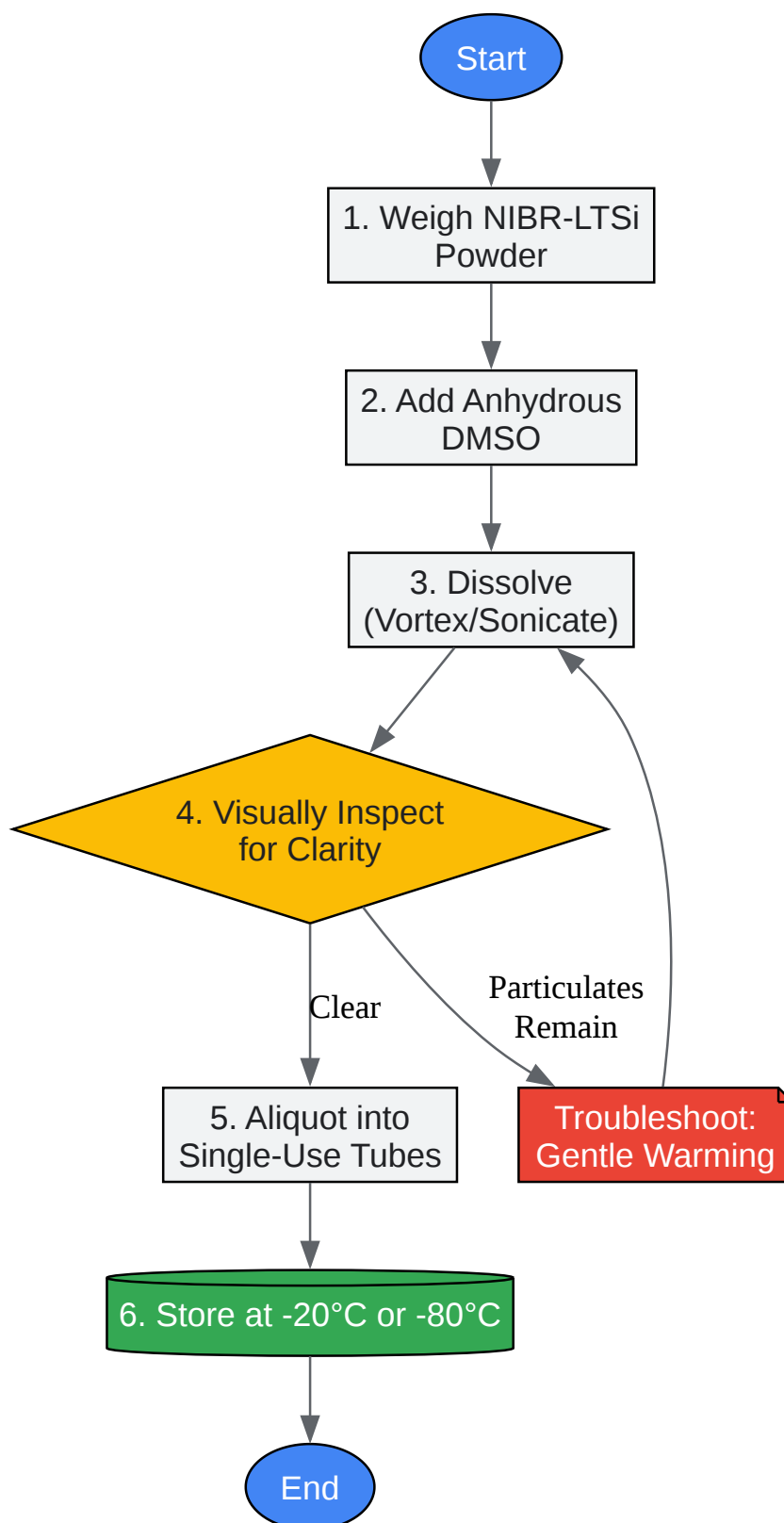
Diagram 1: **NIBR-LTSi** Signaling Pathway



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Caption: **NIBR-LTSi** inhibits LATS kinase, activating YAP signaling.

Diagram 2: Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **NIBR-LTSi** stock solution.

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